

Prudent Disposal of Erythrinin C: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Erythrinin C

Cat. No.: B579880

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For researchers, scientists, and drug development professionals handling **Erythrinin C**, the absence of a standardized Safety Data Sheet (SDS) necessitates a cautious and informed approach to its disposal. This guide provides essential procedural steps and safety information to manage **Erythrinin C** waste, ensuring the protection of personnel and the environment.

Summary of Key Chemical and Physical Properties

While specific disposal guidelines for **Erythrinin C** are not readily available, its known chemical and physical properties can inform a safe disposal strategy. A summary of these properties is presented below.

Property	Value	Source
Molecular Formula	C20H18O6	PubChem[1]
Molecular Weight	354.4 g/mol	PubChem[1], BOC Sciences[2]
Appearance	Powder	BOC Sciences[2]
Purity	>98%	BOC Sciences[2]
Chemical Family	Flavonoids	BOC Sciences[2]

Recommended Disposal Protocol

In the absence of a specific Safety Data Sheet for **Erythrinin C**, it should be handled as a potentially hazardous chemical. The following step-by-step procedure is based on general best practices for the disposal of research-grade chemical compounds.

Step 1: Personal Protective Equipment (PPE)

Before handling **Erythrinin C**, ensure appropriate PPE is worn. This includes:

- Safety goggles or a face shield
- Chemical-resistant gloves (e.g., nitrile)
- A lab coat

Step 2: Waste Segregation

Proper segregation of chemical waste is critical.

- **Solid Waste:** Collect any solid **Erythrinin C**, contaminated weighing papers, and disposable lab supplies (e.g., pipette tips, gloves) in a dedicated, clearly labeled hazardous waste container. The container should be made of a compatible material and have a secure lid.
- **Liquid Waste:** If **Erythrinin C** is dissolved in a solvent, the entire solution should be treated as hazardous waste. Collect it in a labeled, sealed, and compatible waste container. Do not mix with other incompatible waste streams.

Step 3: Labeling

All waste containers must be clearly and accurately labeled. The label should include:

- The words "Hazardous Waste"
- The full chemical name: "**Erythrinin C**"
- The concentration and quantity of the waste
- The date of accumulation

- The name of the principal investigator or laboratory contact

Step 4: Storage

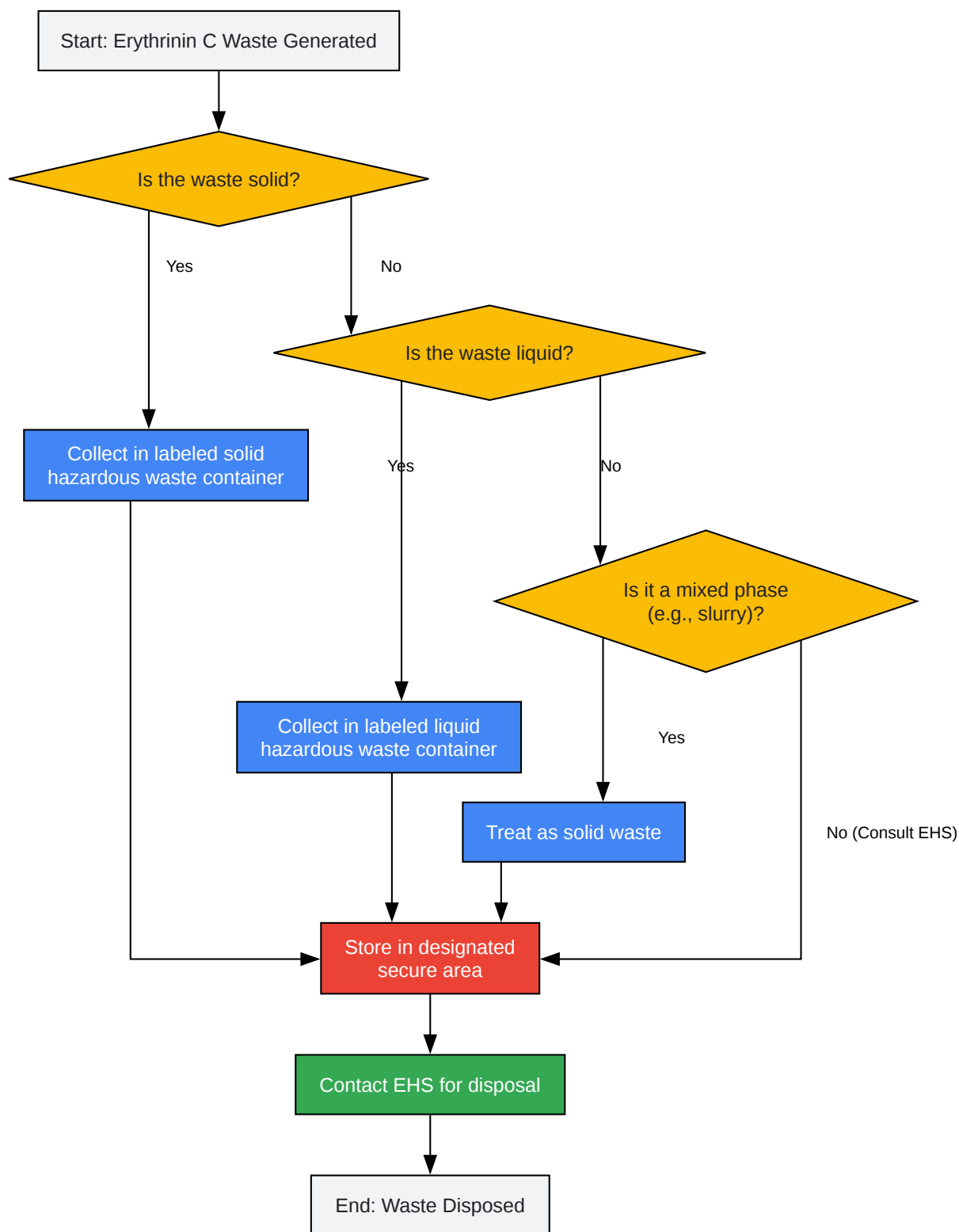
Store the sealed and labeled waste containers in a designated, secure area away from general laboratory traffic. This area should be well-ventilated and have secondary containment to prevent spills.

Step 5: Disposal Request

Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste. Follow all institutional procedures for waste disposal requests. Do not attempt to dispose of **Erythrinin C** down the drain or in the regular trash.

Experimental Workflow for Disposal Decision

The following diagram outlines the decision-making process for the proper disposal of **Erythrinin C** in a laboratory setting.



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Caption: **Erythrinin C** Disposal Decision Workflow.

This guide is intended to provide a framework for the safe handling and disposal of **Erythrinin C**. Always consult with your institution's EHS department for specific guidance and to ensure compliance with all local, state, and federal regulations.

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References

- 1. Erythrinin C | C₂₀H₁₈O₆ | CID 44257283 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. bocsci.com [bocsci.com]
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